

An In-depth Technical Guide to 5-Phenyl-2-trityltetrazole

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Compound of Interest

Compound Name: 5-Phenyl-2-trityltetrazole

CAS No.: 87268-78-8

Cat. No.: B130597

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For Researchers, Scientists, and Drug Development Professionals

Introduction

5-Phenyl-2-trityltetrazole is a pivotal chemical intermediate, playing a crucial role in the synthesis of various pharmaceutical compounds. Its unique structural features, particularly the presence of the bulky trityl protecting group, make it a valuable building block in complex organic syntheses. This guide provides a comprehensive overview of the core physicochemical properties of **5-Phenyl-2-trityltetrazole**, with a primary focus on its molecular weight and its implications in stoichiometry and analytical characterization. We will also delve into its synthesis and applications to provide a holistic understanding for researchers in the field.

Core Physicochemical Properties

The foundational characteristics of a molecule are critical for its application in synthesis and analysis. For **5-Phenyl-2-trityltetrazole**, these properties are summarized below.

Property	Value	Source
Molecular Weight	388.46 g/mol	[1]
Molecular Formula	C ₂₆ H ₂₀ N ₄	[1]
CAS Number	154750-11-5	[1]
Purity	Typically ≥97%	[1]

The molecular weight of 388.46 g/mol is a critical parameter for accurate reagent measurement in synthetic protocols, ensuring precise stoichiometric control which is paramount for reaction efficiency and purity of the final product.

Molecular Structure and Its Significance

The structure of **5-Phenyl-2-trityltetrazole** is characterized by a phenyl group at the 5-position of the tetrazole ring and a trityl (triphenylmethyl) group attached to one of the nitrogen atoms. The specific isomer, the 2-substituted tetrazole, is of particular interest in many synthetic routes.

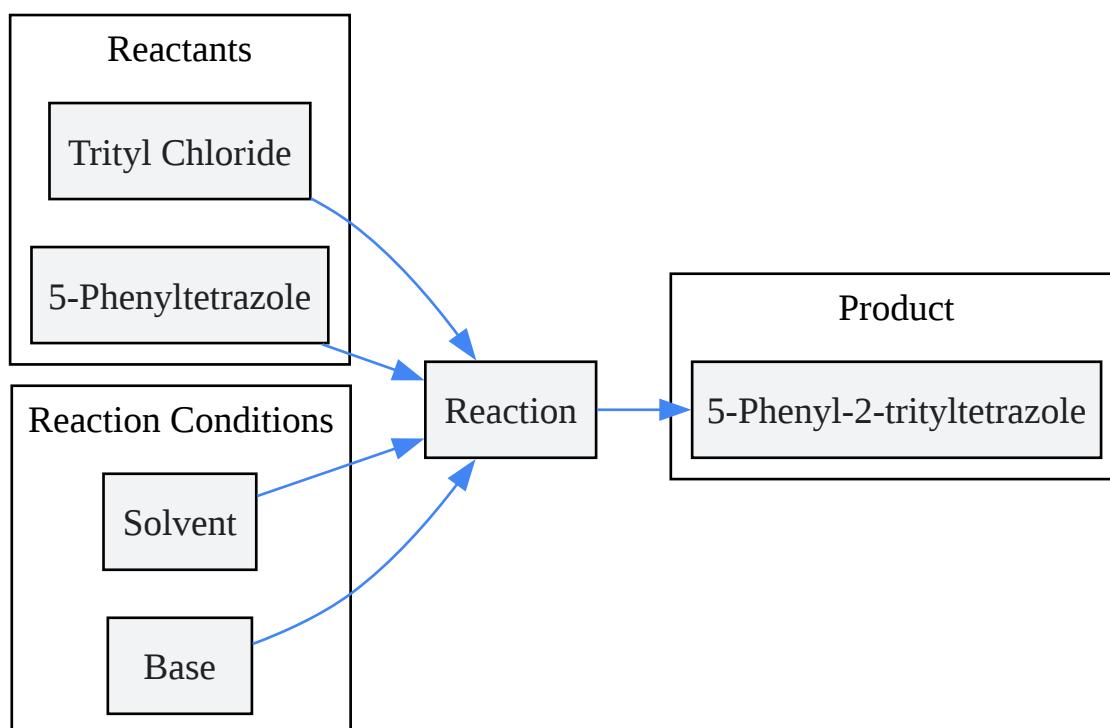
Caption: Molecular structure of **5-Phenyl-2-trityltetrazole**.

The trityl group serves as a sterically bulky protecting group, which can direct the regioselectivity of subsequent reactions. This is a common strategy in medicinal chemistry to achieve specific isomers of more complex molecules.

Synthetic Context and Application

5-Phenyl-2-trityltetrazole is a key intermediate in the synthesis of angiotensin II receptor blockers (ARBs), a class of drugs used to treat high blood pressure and heart failure. For instance, it is a precursor in the synthesis of Losartan and Irbesartan.[2] The synthesis of **5-Phenyl-2-trityltetrazole** itself typically involves the reaction of 5-phenyltetrazole with trityl chloride in the presence of a base.

A general synthetic workflow is outlined below:



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Caption: General synthesis workflow for **5-Phenyl-2-trityltetrazole**.

The choice of base and solvent is critical for optimizing the yield and purity of the product. The reaction is often carried out under inert conditions to prevent side reactions.

The Role of the Tetrazole Moiety in Drug Design

The tetrazole ring is a common feature in medicinal chemistry, often serving as a bioisostere for a carboxylic acid group.^[3] This substitution can lead to improved metabolic stability and pharmacokinetic properties of a drug candidate. Tetrazole derivatives have shown a wide range of biological activities, including anti-inflammatory, anticancer, and antihypertensive effects.^[3] The phenyl group at the 5-position of the tetrazole in this particular molecule is a common starting point for further functionalization to build more complex drug molecules.

Analytical Characterization

Confirmation of the successful synthesis of **5-Phenyl-2-trityltetrazole** relies on various analytical techniques. While specific spectra for this exact compound are not readily available

in the provided search results, the characterization of similar tetrazole derivatives often involves:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are used to confirm the presence of the phenyl and trityl groups and the overall structure. The chemical shift of the tetrazole carbon can help distinguish between N1 and N2 isomers.[\[4\]](#)
- Infrared (IR) Spectroscopy: IR spectroscopy can identify characteristic functional group vibrations within the molecule. For example, the disappearance of the N-H stretch from the starting 5-phenyltetrazole and the appearance of peaks corresponding to the trityl group would be indicative of a successful reaction.[\[5\]](#)
- Mass Spectrometry (MS): High-resolution mass spectrometry is used to confirm the molecular weight and elemental composition of the synthesized compound.[\[4\]](#)

Conclusion

5-Phenyl-2-trityltetrazole, with a molecular weight of 388.46 g/mol, is a fundamentally important intermediate in pharmaceutical synthesis.[\[1\]](#) Its utility is derived from the strategic use of the trityl protecting group and the versatile nature of the 5-phenyltetrazole core. A thorough understanding of its chemical properties, particularly its molecular weight, is essential for researchers and scientists in the field of drug development to ensure the efficiency and accuracy of their synthetic endeavors.

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